

In-depth Technical Guide: Cyclopentyl-(3-methyl-indan-1-YL)-amine

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Compound of Interest

Compound Name: Cyclopentyl-(3-methyl-indan-1-YL)-amine

Cat. No.: B1423892

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document is intended for informational purposes for a scientific audience. It is not a substitute for a comprehensive material safety data sheet (MSDS) or professional safety and handling guidance. All laboratory work should be conducted in accordance with established safety protocols and regulations.

Introduction

Cyclopentyl-(3-methyl-indan-1-YL)-amine is a chemical compound with the molecular formula $C_{15}H_{21}N$ ^[1]. As a derivative of indane, a bicyclic hydrocarbon, and featuring a cyclopentyl amine substituent, this molecule holds potential interest in medicinal chemistry and drug discovery due to the prevalence of these scaffolds in biologically active compounds. This guide provides a summary of the available technical information regarding its properties, safety, and handling.

Chemical and Physical Properties

Detailed experimental data on the physicochemical properties of **Cyclopentyl-(3-methyl-indan-1-YL)-amine** is not readily available in the public domain. However, based on its chemical structure, some general properties can be inferred. It is a secondary amine with a molecular weight of 215.34 g/mol. The presence of the amine group suggests it is basic in nature.

Table 1: General Properties of **Cyclopentyl-(3-methyl-indan-1-YL)-amine**

Property	Value	Source
Molecular Formula	C15H21N	Thoreauchem[1]
Purity (Typical)	0.97	Thoreauchem[1]
CAS Number	None Assigned	Thoreauchem[1]

Safety and Handling

Specific safety and handling data for **Cyclopentyl-(3-methyl-indan-1-YL)-amine** is not available. Therefore, a conservative approach based on the safety profiles of structurally related compounds is recommended. The following guidelines are based on general principles for handling amine compounds and should be supplemented by a thorough risk assessment before use.

3.1. General Precautions

- **Personal Protective Equipment (PPE):** Wear appropriate protective clothing, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of any potential vapors.
- **Avoid Contact:** Avoid contact with skin, eyes, and clothing.
- **Ingestion:** Do not eat, drink, or smoke in areas where this chemical is handled.

3.2. First Aid Measures

- **Inhalation:** If inhaled, move the person to fresh air. If breathing is difficult, seek medical attention.
- **Skin Contact:** In case of skin contact, immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.

- **Eye Contact:** If the chemical comes into contact with the eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.
- **Ingestion:** If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.

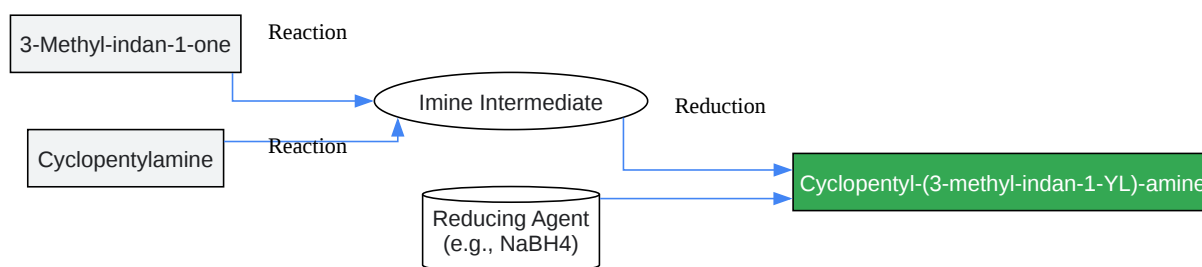
3.3. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as strong oxidizing agents.

Synthesis and Experimental Protocols

A specific, peer-reviewed synthesis protocol for **Cyclopentyl-(3-methyl-indan-1-YL)-amine** is not currently available in the scientific literature. However, the synthesis of a structurally related Schiff base, (Z)-3-cyclopentyl-N-((1-methyl-1H-indol-3-yl)methylene)propan-1-amine, has been described. This synthesis involved the condensation reaction of 1-methylindole-3-carboxaldehyde with (3-cyclopentylpropyl)amine in methanol under reflux^[2]. This general approach of reacting a suitable indane-based ketone or aldehyde with cyclopentylamine could be a potential synthetic route.

General Workflow for Amine Synthesis via Reductive Amination:



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Caption: A potential synthetic workflow for **Cyclopentyl-(3-methyl-indan-1-YL)-amine**.

Biological Activity and Signaling Pathways

There is currently no published data on the biological activity or the signaling pathways associated with **Cyclopentyl-(3-methyl-indan-1-YL)-amine**. The diverse biological activities of Schiff bases, which are formed from amines and carbonyl compounds, include antibacterial, antifungal, anticancer, and anti-inflammatory properties[2][3]. However, it is crucial to note that the biological effects of a specific compound cannot be reliably predicted from its structural class alone and require experimental validation.

Conclusion

Cyclopentyl-(3-methyl-indan-1-YL)-amine is a chemical compound for which there is a significant lack of publicly available scientific data. While its structure suggests potential for biological activity, comprehensive studies on its synthesis, physicochemical properties, safety, and biological effects are needed. Researchers and drug development professionals should exercise caution and perform thorough risk assessments before handling or utilizing this compound in any experimental setting. The information provided in this guide is based on general chemical principles and data from related compounds and should be considered as preliminary guidance.

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References

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